

4-Methoxycyclohexanol CAS number and IUPAC name

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Compound of Interest

Compound Name: 4-Methoxycyclohexanol

Cat. No.: B3421657

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An In-Depth Technical Guide to **4-Methoxycyclohexanol**: Synthesis, Reactions, and Applications

Introduction

4-Methoxycyclohexanol is a versatile alicyclic alcohol that serves as a crucial intermediate and building block in various fields of chemical synthesis, ranging from pharmaceuticals to the fragrance industry.^{[1][2][3]} Its unique structure, featuring a cyclohexane ring substituted with both a hydroxyl and a methoxy group, imparts specific stereochemical and reactive properties that are highly valued in the design of complex molecules. This guide provides a comprehensive overview of **4-Methoxycyclohexanol**, focusing on its fundamental properties, synthesis, key chemical transformations, and significant applications for researchers and professionals in drug development and chemical research.

The compound is identified by the CAS Number: 18068-06-9 and its systematic IUPAC Name: 4-methoxycyclohexan-1-ol.^{[1][4][5][6]}

Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is paramount for its effective application in research and synthesis. The properties of **4-Methoxycyclohexanol** are summarized in the table below.

| Property | Value | Source(s) |
|-------------------|---|-----------------------|
| CAS Number | 18068-06-9 | [1][2][4][5][6][7][8] |
| IUPAC Name | 4-methoxycyclohexan-1-ol | [1][4][5] |
| Molecular Formula | C ₇ H ₁₄ O ₂ | [1][2][4][5][6][7] |
| Molecular Weight | 130.18 g/mol | [1][5] |
| Appearance | Colorless to light yellow liquid | [2] |
| Boiling Point | 217 °C at 760 mmHg | [7] |
| Density | 0.99 g/cm ³ | [7] |
| Flash Point | 89.1 °C | [7] |
| Solubility | Soluble in many organic solvents; sparingly soluble in water. | [2] |

Synthesis of 4-Methoxycyclohexanol

The most prevalent and efficient method for synthesizing **4-Methoxycyclohexanol** is through the catalytic hydrogenation of 4-methoxyphenol.[3][8] This transformation is a classic example of aromatic ring reduction, a fundamental process in organic synthesis for converting flat, aromatic structures into three-dimensional alicyclic systems.

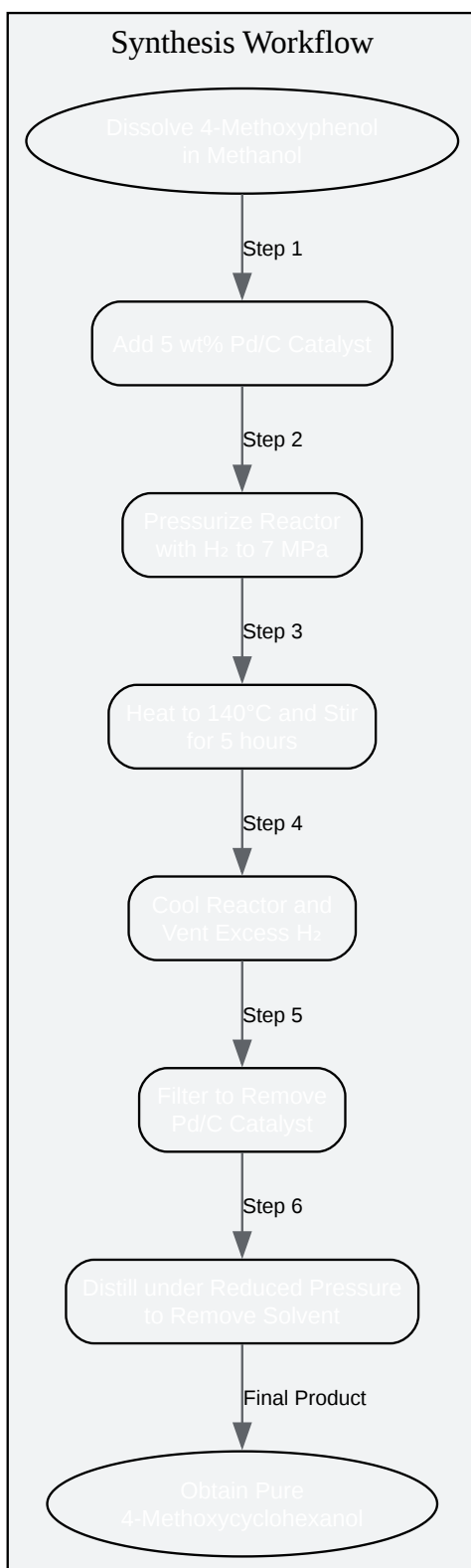
Catalytic Hydrogenation of 4-Methoxyphenol: A Step-by-Step Protocol

This protocol details the reduction of 4-methoxyphenol to **4-methoxycyclohexanol**, a process that achieves high yield and purity.[8][9]

Experimental Rationale:

- **Catalyst:** Palladium on carbon (Pd/C) is the catalyst of choice due to its high activity and selectivity for aromatic ring hydrogenation under manageable conditions. The carbon support provides a high surface area for the palladium nanoparticles, maximizing catalytic efficiency.

- Solvent: Methanol is an excellent solvent for this reaction as it readily dissolves the starting material, 4-methoxyphenol, and is relatively inert under the reaction conditions.
- Pressure and Temperature: The use of elevated pressure (7 MPa) and temperature (140 °C) is crucial to overcome the aromatic stabilization of the benzene ring and drive the hydrogenation to completion in a reasonable timeframe.[8]



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Caption: Workflow for the synthesis of **4-Methoxycyclohexanol**.

Protocol:

- Preparation: In a suitable high-pressure reactor, dissolve 400 g of 4-methoxyphenol in 450 mL of methanol.[8]
- Catalyst Addition: Carefully add 40 g of 5 wt% palladium on carbon catalyst to the solution.
- Reaction Setup: Seal the reactor and purge it with hydrogen gas. Pressurize the system to 7 MPa with hydrogen.[8]
- Hydrogenation: While stirring vigorously, heat the mixture to 140 °C and maintain these conditions for 5 hours.[8]
- Work-up: After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen.
- Purification: Remove the palladium-carbon catalyst by filtration. The resulting filtrate is then subjected to distillation under reduced pressure to remove the methanol solvent, yielding **4-methoxycyclohexanol** with a purity of approximately 97% and a yield of around 98.5%.[8]

Key Chemical Reactions

4-Methoxycyclohexanol is a valuable intermediate due to the reactivity of its secondary alcohol group. The most significant reaction is its oxidation to the corresponding ketone, 4-methoxycyclohexanone.[1]

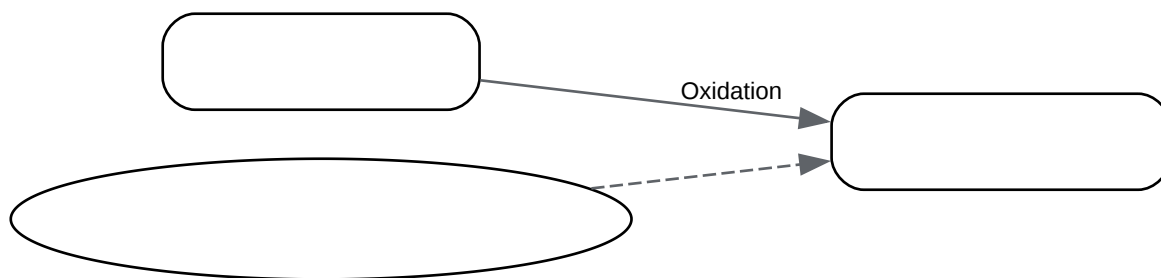
Oxidation to 4-Methoxycyclohexanone

The conversion of **4-methoxycyclohexanol** to 4-methoxycyclohexanone is a critical step in the synthesis of various fine chemicals and pharmaceutical precursors.[10]

Experimental Rationale:

- Oxidizing Agent: Pyridinium chlorochromate (PCC) is a mild and selective oxidizing agent that efficiently converts primary and secondary alcohols to aldehydes and ketones, respectively, without over-oxidation. It is particularly useful for small-scale laboratory preparations.

- Solvent: Methylene chloride (dichloromethane) is a common solvent for PCC oxidations as it is relatively inert and allows for easy product isolation.



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Caption: Oxidation of **4-Methoxycyclohexanol** to 4-Methoxycyclohexanone.

Protocol for Oxidation using PCC:

- Preparation: To a flask containing methylene chloride, add 11 g of pyridinium chlorochromate.[11]
- Addition of Alcohol: While stirring, add a solution of 4.2 g of **4-methoxycyclohexanol** dissolved in 30 mL of methylene chloride.[11]
- Reaction: Allow the reaction to proceed at room temperature for 3 hours.[11]
- Purification: Upon completion, the product can be purified by passing the reaction mixture through a column of Florisil. Subsequent distillation will yield pure 4-methoxycyclohexanone. [11]

Alternative "Green" Oxidation: For larger-scale and more environmentally sustainable syntheses, the use of hydrogen peroxide as an oxidant with a molecular sieve-supported phosphotungstic acid catalyst is a preferred method.[10][12] This approach is advantageous as the only byproduct is water, leading to a significantly improved atom economy.[1]

Applications in Research and Drug Development

4-Methoxycyclohexanol's utility stems from its role as a versatile building block in organic synthesis.[1][2]

- **Pharmaceutical Synthesis:** It serves as a key intermediate in the creation of a wide array of pharmaceutical compounds.[\[1\]](#)[\[2\]](#) Its cyclohexane core provides a scaffold that can be further functionalized to produce complex molecular architectures found in many bioactive molecules.
- **Fragrance Industry:** The pleasant odor of **4-Methoxycyclohexanol** makes it a valuable component in the formulation of perfumes and flavoring agents.[\[1\]](#)[\[2\]](#)
- **Biomass Conversion:** In the field of sustainable chemistry, it is used in the selective synthesis of cyclohexanol intermediates from lignin-based phenolics, contributing to the conversion of biomass into valuable chemicals.[\[1\]](#)
- **Fine Chemical Intermediate:** The derivative, 4-methoxycyclohexanone, is an important intermediate in the synthesis of various pesticides and medicines.[\[10\]](#)[\[12\]](#)

Safety and Handling

While comprehensive toxicity data is limited, **4-Methoxycyclohexanol** is classified as a mild irritant.[\[1\]](#) Based on the Globally Harmonized System (GHS) classifications from multiple reports, it may cause skin and eye irritation.[\[5\]](#)

Precautionary Measures:

- **Personal Protective Equipment (PPE):** Always wear appropriate protective gloves, safety goggles, and a lab coat when handling this chemical.[\[13\]](#)[\[14\]](#)
- **Ventilation:** Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[\[13\]](#)[\[14\]](#)
- **Handling:** Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[\[13\]](#)[\[14\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)[\[10\]](#)

Conclusion

4-Methoxycyclohexanol is a compound of significant industrial and academic interest. Its straightforward synthesis from readily available precursors, coupled with the versatile reactivity

of its hydroxyl group, establishes it as a valuable intermediate in organic synthesis. For researchers and professionals in drug development and chemical manufacturing, a solid understanding of the properties, synthesis, and reaction chemistry of **4-Methoxycyclohexanol** is essential for leveraging its full potential in the creation of novel and valuable molecules.

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